

# Personal protective equipment for handling Ferimzone

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## Compound of Interest

Compound Name: Ferimzone

Cat. No.: B166972

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## Essential Safety and Handling Guide for Ferimzone

This document provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Ferimzone** (CAS No. 89269-64-7). The following procedural guidance is designed to ensure safe operational handling and disposal.

## Immediate Safety and Hazard Identification

**Ferimzone** is a pyrimidine hydrazone fungicide classified as moderately hazardous.<sup>[1]</sup> Understanding its primary hazards is the first step in safe handling.

GHS Hazard Classifications:<sup>[2][3]</sup>

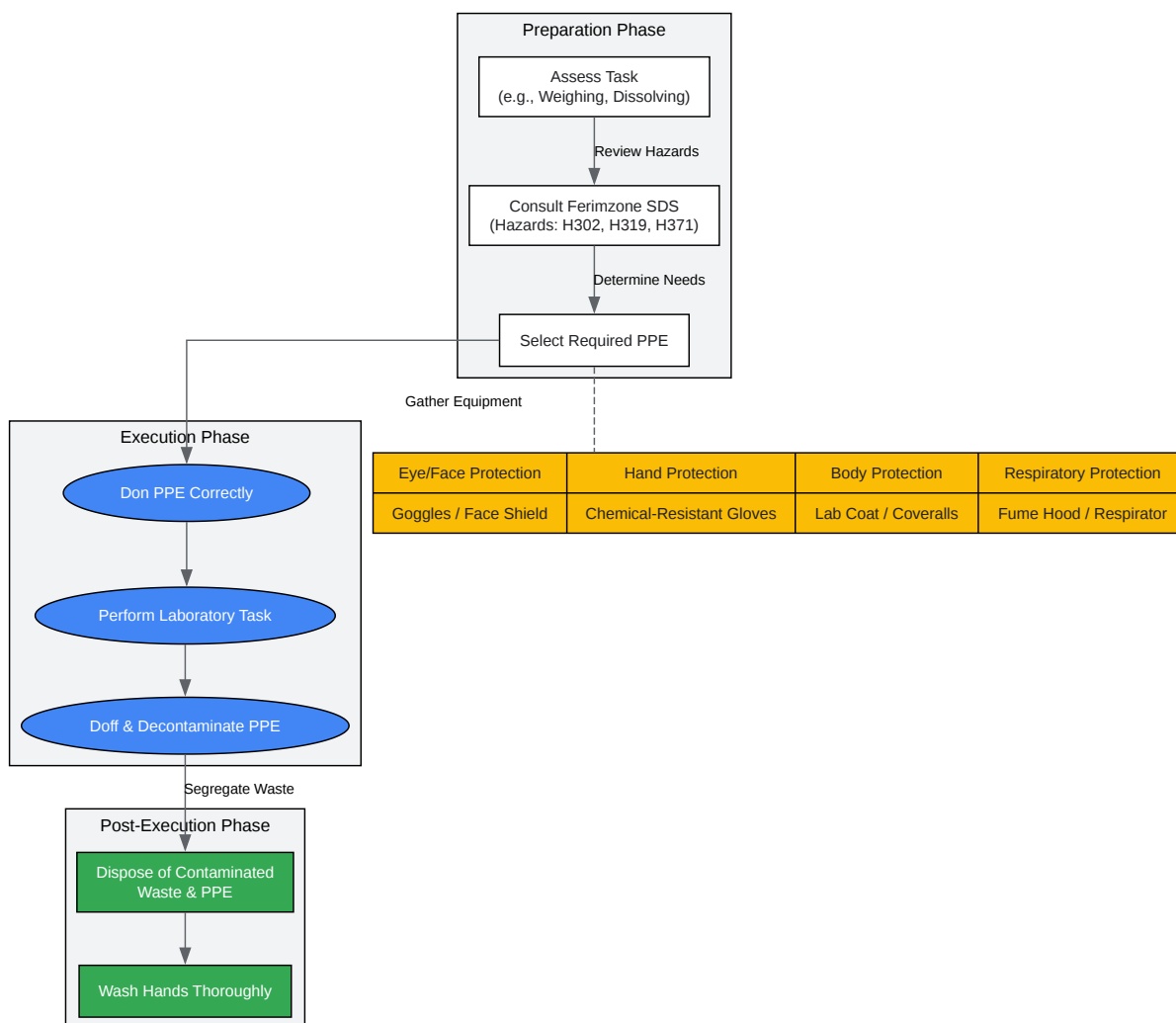
- H302: Harmful if swallowed (Acute toxicity - Category 4, Oral).<sup>[2][3]</sup>
- H319: Causes serious eye irritation (Eye irritation, Category 2).<sup>[2][3]</sup>
- H371: May cause damage to organs (Specific target organ toxicity – single exposure, Category 2).<sup>[2][3]</sup>

Major adverse effects have been observed in the liver and blood.<sup>[4]</sup> All laboratory personnel must be trained on these hazards before handling the compound.<sup>[5]</sup>

## Personal Protective Equipment (PPE) Protocol

A risk assessment should precede any handling of **Ferimzone** to ensure the appropriate level of protection. The following PPE is mandatory.

- Eye and Face Protection:
  - Action: Wear chemical splash goggles or a face shield.[\[6\]](#)[\[7\]](#)
  - Reason: **Ferimzone** causes serious eye irritation.[\[2\]](#)[\[3\]](#) Standard safety glasses are insufficient.
- Hand Protection:
  - Action: Wear chemical-impermeable, unlined gloves (e.g., Nitrile, Butyl).[\[3\]](#) Check gloves for any defects before each use.
  - Reason: To prevent skin contact. Contaminated gloves should be washed before removal and disposed of properly.
- Body Protection:
  - Action: Wear a lab coat or chemical-resistant coveralls. When handling larger quantities or if there is a risk of splashing, a chemical-resistant apron should be worn over the primary protective clothing.
  - Reason: Protects skin from accidental contact and contamination of personal clothing.
- Respiratory Protection:
  - Action: When handling **Ferimzone** as a powder or if aerosolization is possible, use a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) or work in a certified chemical fume hood.[\[7\]](#)
  - Reason: To prevent inhalation of the compound, which can cause respiratory irritation.[\[6\]](#)



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Caption: PPE selection and use workflow for handling **Ferimzone**.

## Operational and Handling Plan

Adherence to a strict operational plan minimizes the risk of exposure.

### Step 1: Engineering Controls

- Always handle **Ferimzone** in a well-ventilated area.[\[8\]](#)
- Use a certified chemical fume hood or other ventilated enclosure, especially when handling the solid form to prevent dust formation or when working with solutions to control vapors.[\[8\]](#)
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.

### Step 2: Safe Handling Practices

- Minimize the amount of **Ferimzone** used in any procedure.[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory area where **Ferimzone** is handled.[\[6\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, well-ventilated place away from direct sunlight and heat sources.[\[8\]](#)

### Step 3: Hygiene Measures

- Wash hands thoroughly with soap and water after handling **Ferimzone**, before breaks, and at the end of the workday.[\[6\]](#)
- Remove any contaminated clothing immediately and launder it separately from other lab wear before reuse.[\[6\]](#)

## First Aid and Emergency Procedures

In case of accidental exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- Skin Contact: Immediately wash the affected area with soap and water.[\[10\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.
- Ingestion: Do NOT induce vomiting.[\[6\]](#) Rinse mouth with water. Call a poison control center or doctor immediately for treatment advice.[\[6\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[6\]](#) If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.

## Disposal Plan

All waste materials must be treated as hazardous waste.

- Waste **Ferimzone**:
  - Collect all waste **Ferimzone** and solutions containing it in a designated, properly labeled, and sealed hazardous waste container.
  - Do not discharge into drains or the environment.[\[3\]](#)
- Contaminated Materials:
  - All disposable PPE (gloves, etc.), contaminated lab supplies (e.g., weigh paper, pipette tips), and cleaning materials must be collected in a sealed, labeled hazardous waste container.
  - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. Dispose of the rinsed container according to institutional and local regulations.
- Final Disposal:
  - Arrange for disposal through a licensed professional waste disposal service. All disposal must be in accordance with federal, state, and local environmental regulations.

## Ferimzone Data Summary

The following table summarizes key quantitative data for **Ferimzone**.

Property Type	Parameter	Value	Reference(s)
Physical/Chemical	Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>4</sub>	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Molecular Weight	254.33 g/mol	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>	
Physical State	White crystalline solid	<a href="#">[1]</a>	
Melting Point	172-177°C	<a href="#">[11]</a>	
Water Solubility	162 mg/L (at 30°C)	<a href="#">[13]</a>	
Toxicological	Acceptable Daily Intake (ADI)	0.019 mg/kg bw/day	<a href="#">[4]</a> <a href="#">[14]</a>
Acute Reference Dose (ARfD)	0.3 mg/kg bw	<a href="#">[4]</a> <a href="#">[14]</a>	
No-Observed-Adverse-Effect Level (NOAEL)	1.94 mg/kg bw/day (Chronic, Rat)	<a href="#">[4]</a> <a href="#">[14]</a>	
WHO Classification	II (Moderately hazardous)	<a href="#">[1]</a>	

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